

# Safe Disposal of Barium Iodide Hexahydrate: A Procedural Guide

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## Compound of Interest

Compound Name: Barium iodide hexahydrate

Cat. No.: B577068

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical reagents is a cornerstone of laboratory safety and environmental responsibility. **Barium iodide hexahydrate**, a soluble barium salt, requires careful management due to its toxicity. This guide provides essential safety and logistical information for its proper disposal.

## Immediate Safety and Handling

Before beginning any disposal procedure, it is imperative to handle **Barium iodide hexahydrate** with appropriate personal protective equipment (PPE). This compound is harmful if swallowed or inhaled.[1][2]

### Key Safety Precautions:

- **Ventilation:** Always work in a well-ventilated area or under a chemical fume hood to avoid inhalation of dust.[3]
- **Personal Protective Equipment (PPE):** Wear safety glasses or goggles, chemical-resistant gloves, and a lab coat.[3] For nuisance exposures, a P95 (US) or type P1 (EU EN 143) dust mask may be used.[3]
- **Avoid Contact:** Prevent contact with skin and eyes.[3] In case of contact, rinse the affected area immediately with plenty of water.

- Handling: Avoid creating dust.[3] Do not eat, drink, or smoke when handling this product.[2]

## Quantitative Data

The following table summarizes key quantitative data for Barium iodide.

Property	Value	Reference
Molecular Formula	BaI <sub>2</sub> ·6H <sub>2</sub> O	[3]
Molecular Weight	391.14 g/mol	[3]
Melting Point	740 °C / 1364 °F (anhydrous)	[1]
Density	5.15 g/cm <sup>3</sup> at 25 °C / 77 °F (anhydrous)	
Appearance	White solid beads	[1][4]
Solubility	Soluble in water	[4][5]

## Step-by-Step Disposal Procedure

The primary principle for the safe disposal of soluble barium compounds is to convert them into an insoluble, and therefore less toxic, form. Barium sulfate is an extremely insoluble and non-toxic salt.[6] The following procedure outlines a method for the treatment and disposal of **barium iodide hexahydrate** waste.

### Experimental Protocol: Precipitation of Barium Sulfate

This protocol is adapted from general procedures for soluble barium salts.

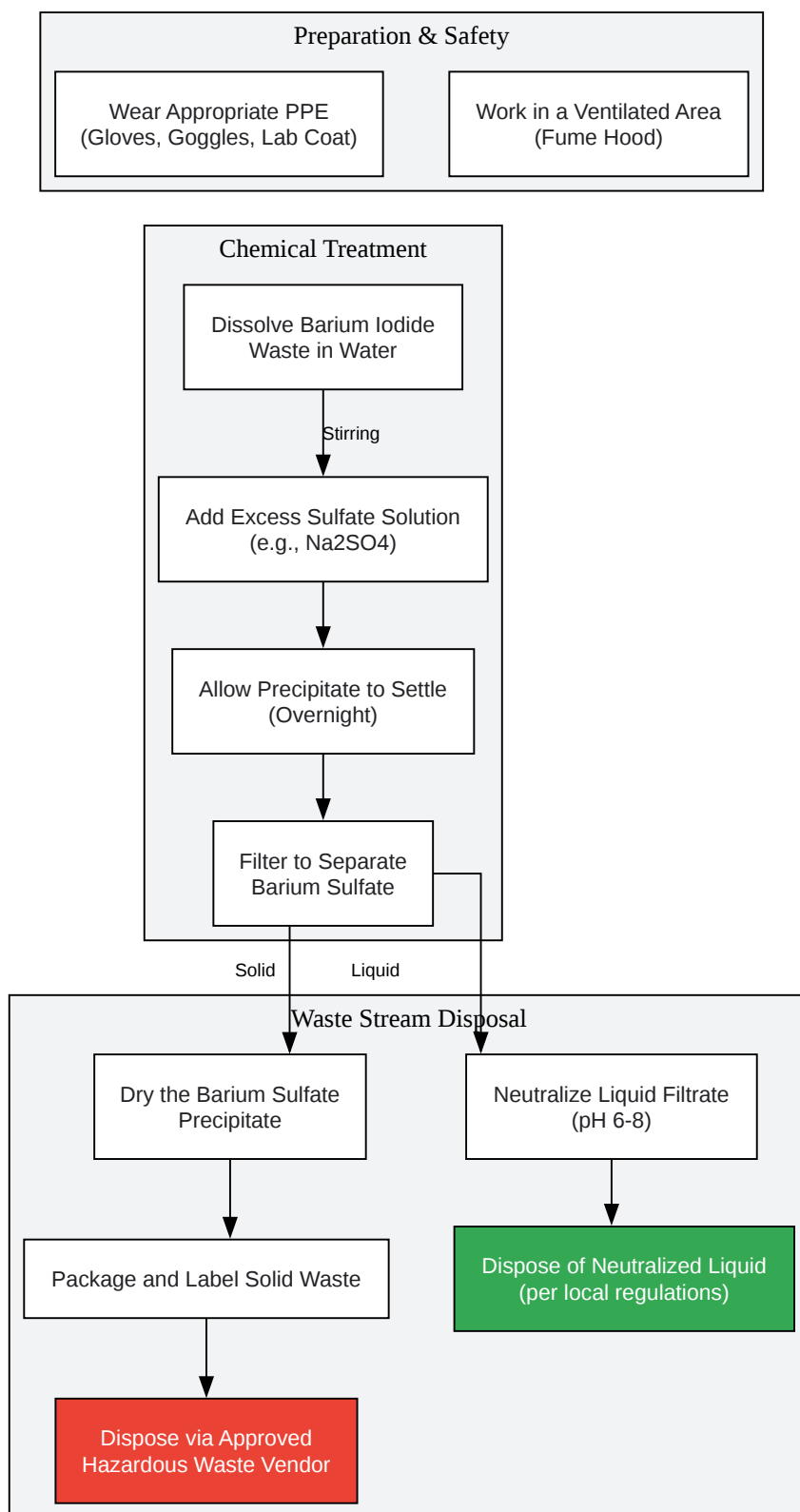
- Solution Preparation: Carefully dissolve the **barium iodide hexahydrate** waste in a large volume of water in a suitable container.
- Precipitation: While stirring, slowly add a stoichiometric excess of a sulfate solution, such as 3M sulfuric acid (H<sub>2</sub>SO<sub>4</sub>) or a saturated sodium sulfate (Na<sub>2</sub>SO<sub>4</sub>) solution. The excess sulfate ensures the complete precipitation of barium ions.

- Digestion: Allow the mixture to stand overnight. This allows the barium sulfate precipitate to fully form and settle.
- Filtration: Separate the insoluble barium sulfate from the liquid by filtration.
- Washing: Wash the collected barium sulfate precipitate with deionized water to remove any remaining soluble impurities.
- Drying: Dry the filtered barium sulfate.
- Packaging and Labeling: Package the dried, insoluble barium sulfate in a sealed, clearly labeled container for disposal.
- Filtrate Neutralization: Neutralize the filtrate with a suitable base, such as sodium hydroxide (NaOH), to a pH between 6 and 8.
- Final Disposal: The neutralized filtrate can typically be discarded down the drain with copious amounts of running water, provided it meets local regulations and does not contain other hazardous materials. The packaged barium sulfate should be disposed of in a secured sanitary landfill or through a licensed disposal company in accordance with all federal, state, and local regulations.<sup>[3][7]</sup>

Always consult and adhere to your institution's specific waste disposal guidelines and local regulations.

## Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **barium iodide hexahydrate**.



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Caption: Workflow for the safe disposal of **barium iodide hexahydrate**.

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